Introduction: The Synthetic Utility and Physicochemical Profile

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Compound of Interest

Compound Name:	*1-(3-Chloropropyl)piperidine*
CAS No.:	*1458-63-5*
Cat. No.:	*B110583*

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1-(3-Chloropropyl)piperidine is a key building block in the synthesis of a variety of pharmaceutical agents, particularly in the development of analgesics and anti-inflammatory drugs.[1] Its synthetic utility is derived from the reactive chloropropyl group, which allows for facile nucleophilic substitution, and the piperidine ring, a common scaffold in bioactive molecules. The compound is typically available as a hydrochloride salt, which influences its physical properties and solubility.

Physicochemical Properties of **1-(3-Chloropropyl)piperidine** Hydrochloride:

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Property	Value	Source
Molecular Formula	$C_8H_{16}ClN \cdot HCl$	[2]
Molecular Weight	198.13 g/mol	[2][3]
Appearance	White to almost white crystalline powder/solid	[1][2][3]
Melting Point	216-223 °C	[1][4]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container.[5] Recommended storage at room temperature or under inert gas at 2-8°C.	[4][6]

The hydrochloride salt form is known to be soluble in water.[3][4][6] However, for many organic synthesis applications, understanding its solubility in non-aqueous solvents is critical. The free base form, while less common commercially, will exhibit significantly different solubility, favoring less polar organic solvents.

Theoretical Solubility Profile and Solvent Selection Rationale

The principle of "like dissolves like" is the cornerstone for predicting solubility.[7] The polarity of **1-(3-Chloropropyl)piperidine**, governed by the piperidine ring and the chloroalkyl chain, dictates its affinity for various organic solvents. The hydrochloride salt is a polar, ionic compound, hence its aqueous solubility. The free base is a tertiary amine, making it moderately polar.

Predicted Qualitative Solubility:

A systematic approach to solubility testing is often employed, starting with water and progressing through solvents of varying polarity and acidity/basicity.[8][9][10]

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Solvent Class	Representative Solvents	Predicted Solubility of Free Base	Rationale
Protic, Polar	Water, Methanol, Ethanol	Low to Moderate	The free base can act as a hydrogen bond acceptor. However, the nonpolar alkyl chain may limit extensive solubility in highly polar protic solvents.
Aprotic, Polar	Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), Acetonitrile	High	These solvents can effectively solvate the polar amine without the complexities of hydrogen bonding, making them good candidates for creating stock solutions.
Nonpolar	Toluene, Hexane, Diethyl Ether	Moderate to High	The C8 alkyl and piperidine structure provide significant nonpolar character, suggesting good solubility in these solvents.
Chlorinated	Dichloromethane (DCM), Chloroform	High	These solvents are effective at dissolving a wide range of organic compounds and are good choices for reaction media.

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Experimental Workflow for Quantitative Solubility Determination

For precise and reproducible results, a systematic experimental approach is necessary. The following workflow outlines the steps from qualitative assessment to quantitative analysis.

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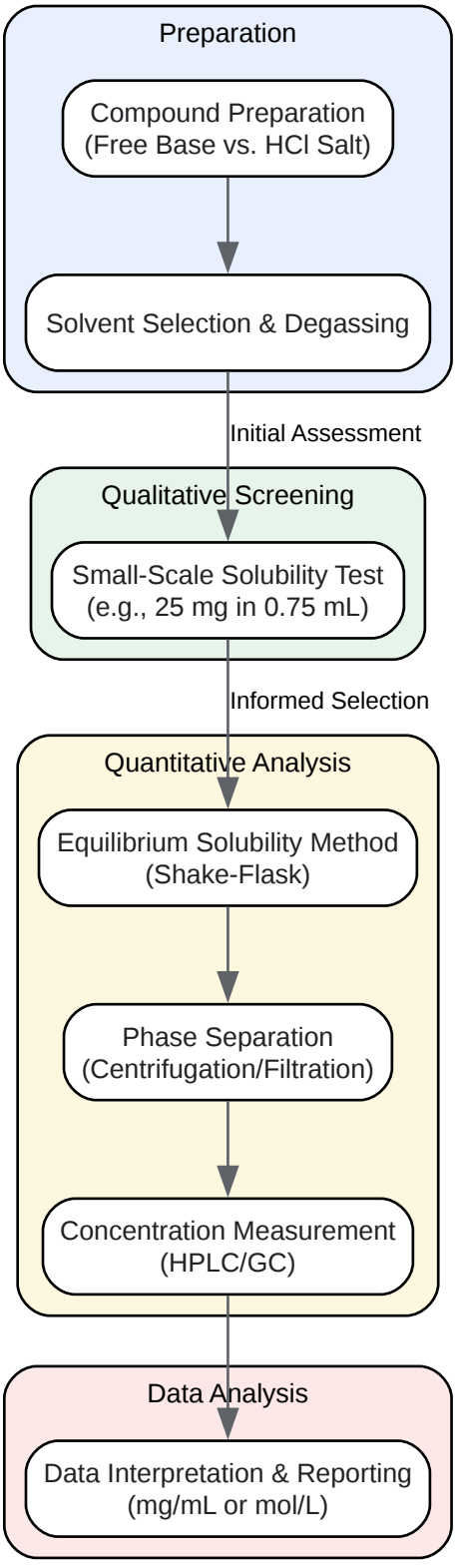

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Caption: A logical workflow for determining the solubility of **1-(3-Chloropropyl)piperidine**.

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Materials and Equipment

- **1-(3-Chloropropyl)piperidine** (or its HCl salt)
- Selected organic solvents (HPLC grade)
- Analytical balance
- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge
- Syringe filters (0.22 µm, solvent-compatible)
- Autosampler vials
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system

Protocol 1: Qualitative Solubility Assessment

This initial screening helps to quickly categorize solvents and estimate a solubility range.[8]

- Weigh approximately 25 mg of **1-(3-Chloropropyl)piperidine** into a small test tube or vial.
- Add 0.75 mL of the selected solvent in three 0.25 mL portions.
- After each addition, vortex the mixture vigorously for 30-60 seconds.
- Visually inspect the solution for any undissolved solid.
- Classify as "soluble," "partially soluble," or "insoluble."

Protocol 2: Quantitative Determination via the Shake-Flask Method

The equilibrium solubility method (shake-flask) is a gold-standard technique for generating precise solubility data.

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- Add an excess amount of **1-(3-Chloropropyl)piperidine** to a known volume of the chosen solvent in a sealed vial. The excess solid should be clearly visible.
- Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient time to ensure equilibrium is reached (typically 24-48 hours). A preliminary time-course study can determine the optimal equilibration time.
- After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a solvent-compatible syringe filter (e.g., PTFE for organic solvents) to remove any remaining solid particles.
- Dilute the filtrate with a suitable solvent to a concentration within the calibrated range of the analytical method.

Analytical Quantification

Accurate quantification of the dissolved compound is crucial. Both HPLC and GC are powerful techniques for the separation and quantification of piperidine derivatives.[11]

HPLC-UV Method

High-Performance Liquid Chromatography with UV detection is a common and reliable method. Since piperidine derivatives may lack a strong chromophore, derivatization might be necessary to enhance UV detection, or a low wavelength (e.g., ~205 nm) can be used, though this may have lower specificity.[12][13]

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid or trifluoroacetic acid for better peak shape) is a good starting point.
- Detection: UV detector set to an appropriate wavelength.

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- Calibration: Prepare a series of calibration standards by dissolving accurately weighed amounts of the compound in the mobile phase. Plot a calibration curve of peak area versus concentration.
- Analysis: Inject the diluted, filtered sample from the solubility experiment and determine the concentration from the calibration curve.

GC-FID Method

Gas Chromatography with a Flame Ionization Detector (FID) is well-suited for volatile and thermally stable compounds like many amine derivatives.

- Column: A capillary column with a nonpolar or medium-polarity stationary phase (e.g., DB-5 or DB-17).
- Carrier Gas: Helium or Hydrogen.
- Injector and Detector Temperature: Optimized to ensure proper vaporization without degradation.
- Calibration: As with HPLC, prepare calibration standards in a suitable solvent and generate a calibration curve.
- Analysis: Inject the diluted sample and calculate the concentration based on the calibration curve.

Safety and Handling

1-(3-Chloropropyl)piperidine hydrochloride is an irritant. It may cause skin, eye, and respiratory tract irritation.[5][14]

- Always handle this compound in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[14]
- In case of contact, flush the affected area with plenty of water.[5]

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- Consult the Safety Data Sheet (SDS) for complete hazard information before use.[5][14][15]

Conclusion

While specific quantitative solubility data for **1-(3-Chloropropyl)piperidine** in a broad range of organic solvents is not extensively published, this guide provides a robust framework for its determination. By understanding the compound's physicochemical properties and applying the detailed experimental and analytical protocols herein, researchers can generate reliable and accurate solubility data. This information is invaluable for optimizing reaction conditions, developing purification strategies, and ensuring the successful application of this important synthetic intermediate in pharmaceutical research and development.

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